

Personal protective equipment for handling (4-Ethynylphenyl)thiourea

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Compound of Interest

Compound Name: (4-Ethynylphenyl)thiourea

Cat. No.: B15299801

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Essential Safety and Handling Guide for (4-Ethynylphenyl)thiourea

Disclaimer: A specific Safety Data Sheet (SDS) for **(4-Ethynylphenyl)thiourea** (CAS No. 2913243-90-8) is not readily available. The following guidance is based on the safety data of structurally similar compounds, namely Thiourea (CAS No. 62-56-6) and N-Phenylthiourea (CAS No. 103-85-5). It is imperative to handle **(4-Ethynylphenyl)thiourea** with the utmost caution, assuming it may share the hazardous properties of these related substances. This guide is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **(4-Ethynylphenyl)thiourea**, a comprehensive approach to personal protection is crucial to minimize exposure risk. The following PPE is recommended based on the hazards associated with analogous thiourea compounds.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^{[1][2]}
- Ensure that safety showers and eyewash stations are readily accessible.^{[2][3]}

Eye and Face Protection:

- Wear chemical safety goggles or glasses with side shields to protect against dust particles and splashes.[4][5][6]
- In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[2][7]

Skin Protection:

- Hand Protection: Chemical-resistant gloves, such as butyl rubber or nitrile rubber, should be worn.[4][8] It is important to inspect gloves for any signs of degradation or puncture before use and to follow proper glove removal techniques to avoid skin contact.[9]
- Body Protection: A lab coat or chemical-resistant apron should be worn to prevent skin contact.[3][8] For extensive handling, coveralls may be necessary.[4] Protective footwear is also recommended.[4]

Respiratory Protection:

- If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator with a particulate filter (such as a P3 filter) is required.[10][11]

Summary of Quantitative Data for Related Compounds

The following table summarizes key quantitative data for Thiourea and N-Phenylthiourea. This information should be used as a conservative reference for assessing the potential hazards of **(4-Ethynylphenyl)thiourea**.

Property	Thiourea	N-Phenylthiourea
Acute Oral Toxicity (LD50)	Harmful if swallowed[9][12][13]	Fatal if swallowed[1][8][10][14]
Carcinogenicity	Suspected of causing cancer[9][12][13]	Not classified
Reproductive Toxicity	Suspected of damaging the unborn child[9][12][13]	No data available
Skin Sensitization	May cause an allergic skin reaction[15]	May cause an allergic skin reaction[1][16]

Operational and Disposal Plans

Handling and Storage

- Handling: Avoid all personal contact, including the inhalation of dust.[6] Do not eat, drink, or smoke in areas where the chemical is handled.[4][13] Wash hands thoroughly after handling.[4][13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][17] Store locked up and away from incompatible materials such as strong oxidizing agents and acids.[1][4][7]

Spill and Emergency Procedures

- Minor Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE as described above.
 - Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[3][6]
 - Clean the spill area with soap and water.[18]
- Major Spills:

- Evacuate the area and alert emergency personnel.
- Prevent the spill from entering drains or waterways.[\[12\]](#)
- Only trained personnel with appropriate respiratory and body protection should attempt to clean up a large spill.

Disposal

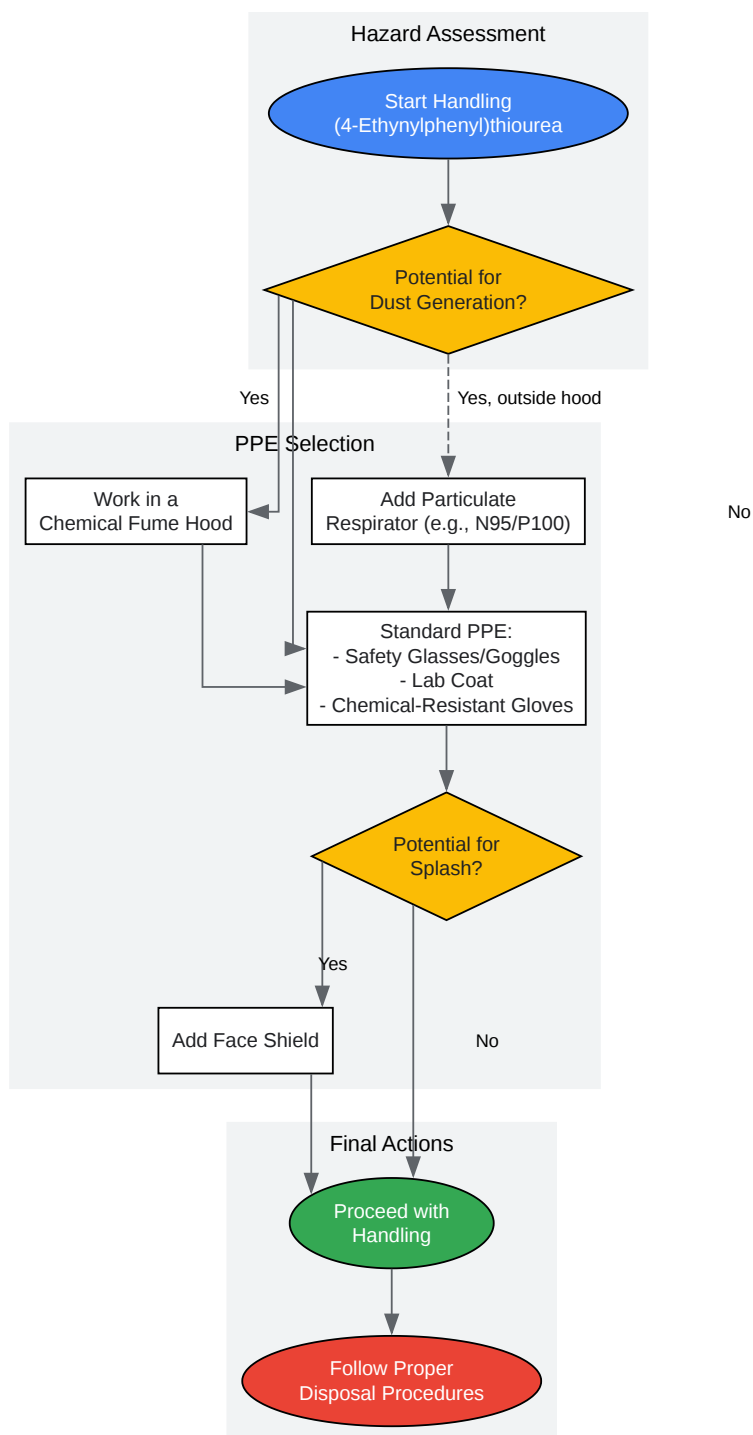
- Dispose of **(4-Ethynylphenyl)thiourea** and any contaminated materials as hazardous waste.[\[7\]](#)
- Disposal should be carried out by a licensed professional waste disposal service in accordance with all local, state, and federal regulations.[\[1\]](#)[\[19\]](#) Do not dispose of down the drain.[\[1\]](#)

Visual Guidance

PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **(4-Ethynylphenyl)thiourea**.

PPE Selection Workflow for (4-Ethynylphenyl)thiourea

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Caption: A workflow diagram for selecting appropriate Personal Protective Equipment (PPE).

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